

Solubility characteristics of Acid Yellow 42 in different solvents

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Compound of Interest

Compound Name: C.I. Acid yellow 42

Cat. No.: B033771

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A Technical Guide to the Solubility of Acid Yellow 42

For Researchers, Scientists, and Drug Development Professionals

This technical guide provides a comprehensive overview of the solubility characteristics of Acid Yellow 42 (C.I. 22910), a widely used anionic dye. Understanding the solubility of this compound in various solvents is critical for its application in diverse fields, including biological staining, textile dyeing, and as a component in certain formulations. This document compiles available quantitative and qualitative solubility data, outlines detailed experimental protocols for solubility determination, and provides visual representations of key concepts and workflows.

Core Concepts in Solubility

The solubility of a substance, such as Acid Yellow 42, is its ability to dissolve in a solid, liquid, or gaseous solvent to form a homogeneous solution. This property is fundamentally governed by the principle of "like dissolves like," which implies that substances with similar chemical characteristics and intermolecular forces are more likely to be soluble in one another.

Acid Yellow 42 is a disulfonated azo dye, possessing both polar (sulfonate groups) and non-polar (aromatic rings) regions in its molecular structure. This amphiphilic nature dictates its solubility profile across a range of solvents with varying polarities.

Quantitative Solubility Data

Precise quantitative solubility data for Acid Yellow 42 in a wide array of organic solvents is not extensively available in public literature. However, its solubility in water has been documented. The table below summarizes the available quantitative and qualitative data.

Solvent	Chemical Class	Solubility	Temperature (°C)
Water	Polar Protic	17.27 g/L[1][2][3]	20[1][2][3]
Ethanol	Polar Protic	Soluble (lemon yellow solution)[1][2][3][4]	Not Specified
Acetone	Polar Aprotic	Slightly Soluble[1][2][3][4]	Not Specified

Experimental Protocols for Solubility Determination

For researchers requiring precise solubility values in specific solvent systems, the following experimental protocol, based on the saturation shake-flask method, is recommended. This method is a reliable approach for determining the solubility of a compound at a given temperature.

Objective: To determine the equilibrium solubility of Acid Yellow 42 in a specific solvent at a controlled temperature.

Materials:

- Acid Yellow 42 powder
- Solvent of interest (e.g., ethanol, methanol, dimethyl sulfoxide)
- Analytical balance
- Scintillation vials or glass test tubes with screw caps
- Constant temperature shaker or incubator
- Syringe filters (0.45 µm pore size, solvent-compatible)

- Syringes
- Volumetric flasks
- UV-Vis spectrophotometer
- Cuvettes

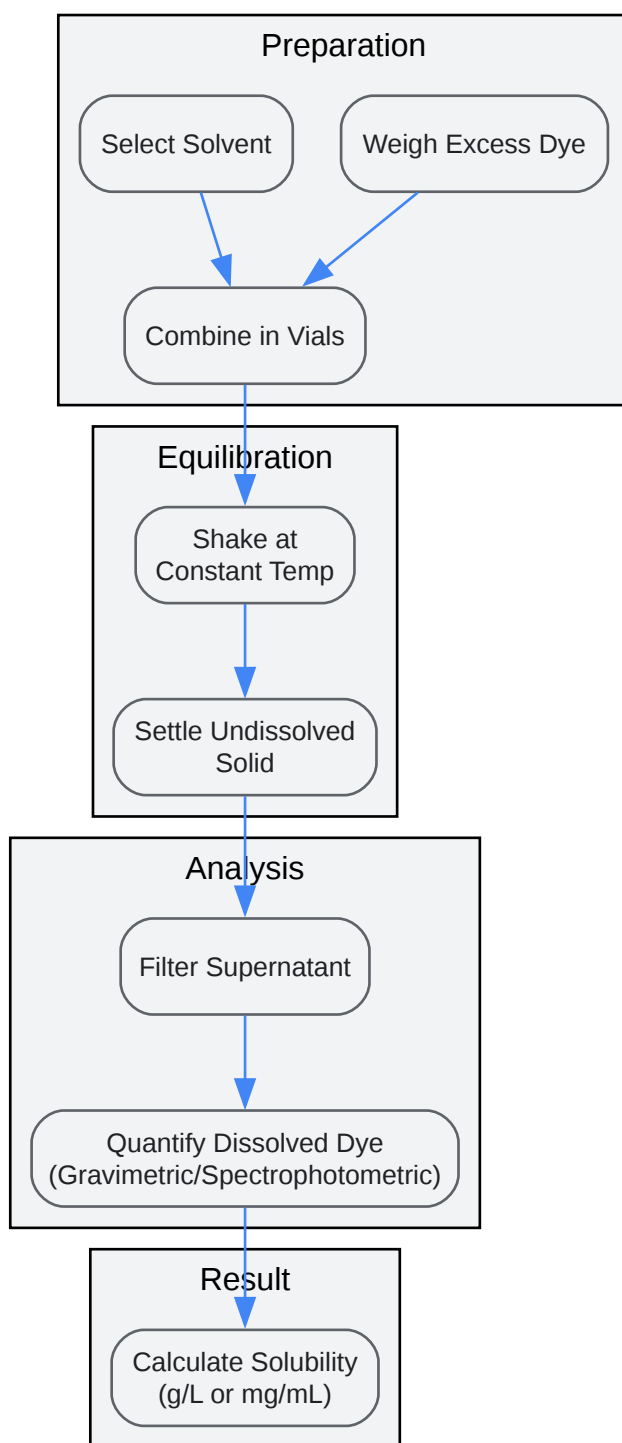
Procedure:

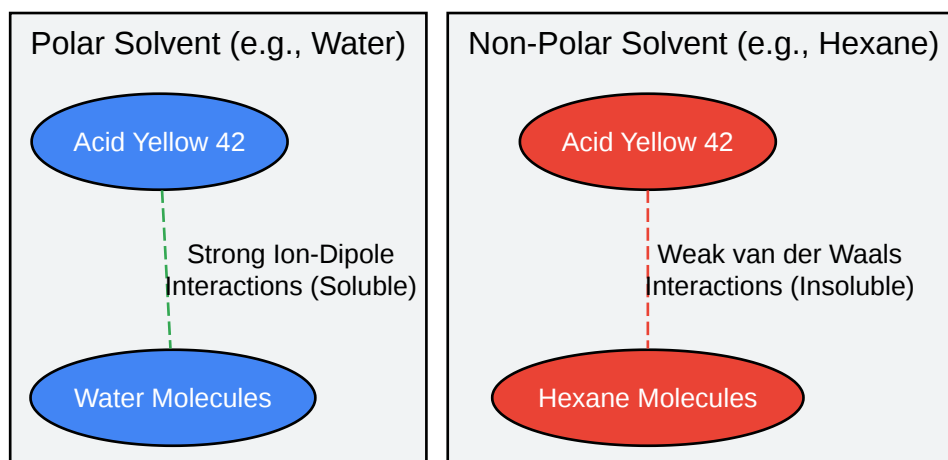
- Preparation of Supersaturated Solutions:
 - Add an excess amount of Acid Yellow 42 to a series of vials. The exact amount should be more than what is expected to dissolve.
 - Pipette a known volume of the selected solvent into each vial.
 - Securely cap the vials to prevent solvent evaporation.
- Equilibration:
 - Place the vials in a constant temperature shaker set to the desired temperature (e.g., 25°C or 37°C).
 - Allow the solutions to shake for a predetermined period (e.g., 24, 48, or 72 hours) to ensure equilibrium is reached. It is advisable to test at multiple time points to confirm that the concentration is no longer changing.
- Sample Collection and Filtration:
 - Once equilibrium is achieved, allow the vials to stand undisturbed at the set temperature for a short period to allow the excess solid to settle.
 - Carefully draw a sample from the supernatant using a syringe.
 - Immediately attach a syringe filter and filter the solution into a clean, pre-weighed vial to remove any undissolved particles. This step is crucial to avoid artificially high solubility readings.

- Quantification:
 - Accurately weigh the filtered solution.
 - Evaporate the solvent from the vial under a gentle stream of nitrogen or in a vacuum oven at a temperature that will not degrade the dye.
 - Once the solvent is completely removed, weigh the vial containing the dried Acid Yellow 42.
 - The mass of the dissolved dye is the final weight of the vial minus the initial weight of the empty vial.
 - Alternatively, if a validated analytical method such as UV-Vis spectrophotometry is available, a calibration curve can be prepared to determine the concentration of Acid Yellow 42 in the filtered solution.
- Calculation of Solubility:
 - Calculate the solubility in grams per liter (g/L) or milligrams per milliliter (mg/mL) using the mass of the dissolved dye and the volume of the solvent in which it was dissolved.

Visualizing Experimental and Conceptual Frameworks

To further elucidate the processes and concepts discussed, the following diagrams have been generated using the Graphviz DOT language.





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